

Application Notes and Protocols for Keap1-Nrf2-IN-25 in Cell Culture

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Compound of Interest

Compound Name: Keap1-Nrf2-IN-25

Cat. No.: B15609487

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Introduction

The Keap1-Nrf2 signaling pathway is a critical regulator of cellular defense against oxidative and electrophilic stress. Under basal conditions, the transcription factor Nrf2 is sequestered in the cytoplasm by its negative regulator, Keap1, which facilitates its ubiquitination and subsequent proteasomal degradation.^{[1][2][3][4][5]} Upon exposure to stressors, Keap1 undergoes a conformational change, leading to the stabilization and nuclear translocation of Nrf2.^{[1][2][3][4][5]} In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter region of its target genes, initiating the transcription of a battery of cytoprotective enzymes and proteins.^{[4][6][7]} Dysregulation of this pathway is implicated in various diseases, including cancer and neurodegenerative disorders.^{[4][7]}

Keap1-Nrf2-IN-25 is a potent inhibitor of the Keap1-Nrf2 protein-protein interaction. By disrupting this interaction, **Keap1-Nrf2-IN-25** promotes the activation of Nrf2 and the subsequent expression of its downstream target genes. This document provides detailed application notes and protocols for the utilization of **Keap1-Nrf2-IN-25** in cell culture experiments to study the Keap1-Nrf2 pathway.

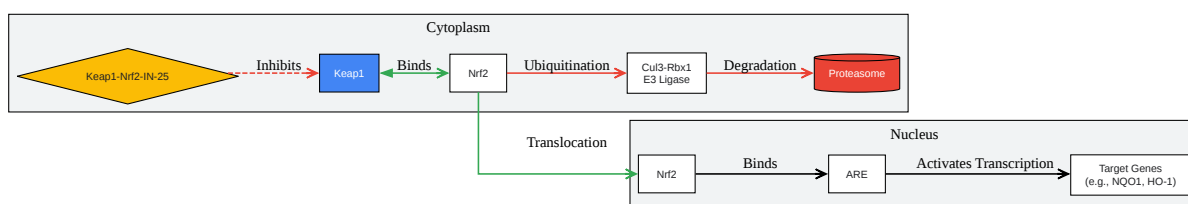
Physicochemical Properties and Activity

A summary of the key quantitative data for **Keap1-Nrf2-IN-25** is presented in the table below for easy reference and comparison.

Property	Value	Reference
IC50	0.55 μ M	[8]
Binding Affinity (Kd)	0.50 μ M	[8]

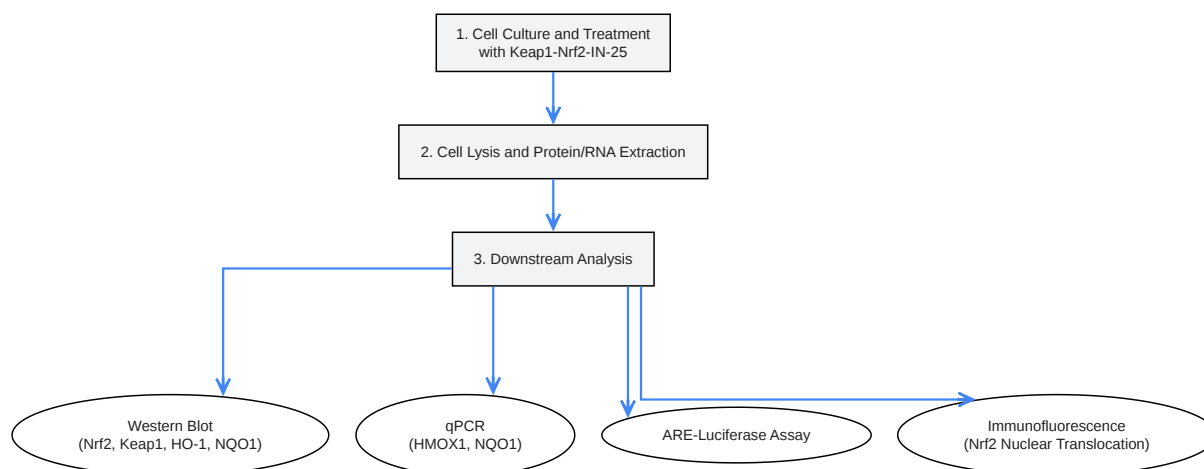
Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and the general experimental approach, the following diagrams are provided.



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Caption: The Keap1-Nrf2 Signaling Pathway and the Role of **Keap1-Nrf2-IN-25**.



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